

Proper Disposal Procedures for Glycerine Trioleate

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Compound of Interest

Compound Name: Glycerine trioleate

Cat. No.: B8006616

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This guide provides essential safety and logistical information for the proper disposal of **glycerine trioleate**, also known as glyceryl trioleate or triolein. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe and compliant handling of this chemical waste.

Immediate Safety and Handling Precautions

While **glycerine trioleate** is generally not classified as a hazardous substance, it is crucial to handle it with care to minimize risks.[\[1\]](#)[\[2\]](#) It may cause mild skin or eye irritation upon direct contact.[\[3\]](#)[\[4\]](#)

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles and chemical-resistant gloves, when handling **glycerine trioleate** waste.[\[5\]](#)
- Spill Management: In case of a spill, absorb the liquid with an inert material such as vermiculite, sand, or earth.[\[3\]](#) Once absorbed, place the material into a suitable, labeled container for disposal. Be aware that rags or absorbent materials soaked with **glycerine trioleate** may be prone to auto-oxidation and could spontaneously ignite if piled together; they should be immersed in water or spread out to dry in a safe location.[\[4\]](#)
- First Aid:
 - Eyes: If contact occurs, flush the eyes with plenty of water for at least 15 minutes.[\[3\]](#)

- Skin: Wash the affected area with soap and running water.[4]
- Ingestion: Rinse the mouth with water and seek medical attention if symptoms occur.[5]
- Inhalation: Move to an area with fresh air.[5]

Logistical Information: Storage and Segregation

Proper storage of **glycerine trioleate** waste is essential to maintain a safe laboratory environment and ensure regulatory compliance.

- Containers: Use chemically compatible, leak-proof containers with secure lids.[6][7] The original container is often a suitable choice, provided it is in good condition.[8]
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" (if applicable based on contamination) and the full chemical name, "**Glycerine Trioleate**".[9]
- Storage Location: Store waste in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation.[8][9]
- Segregation: Store **glycerine trioleate** waste away from incompatible materials, particularly strong oxidizing agents like nitrates or chlorine bleaches, to prevent potentially hazardous reactions.[4][5]

Step-by-Step Disposal Procedures

The appropriate disposal route for **glycerine trioleate** depends on its purity and any potential contamination.

Step 1: Waste Characterization

- Assess Contamination: Determine if the **glycerine trioleate** waste has been contaminated with other substances. Pure, uncontaminated **glycerine trioleate** is not typically considered hazardous waste.[1][2] However, if it is mixed with hazardous materials (e.g., flammable solvents, toxic metals, or corrosive substances), it must be treated as hazardous waste.[6]
- Consult Safety Data Sheet (SDS): Review the SDS for **glycerine trioleate** and any contaminants to understand the specific hazards.[6]

Step 2: Selecting the Disposal Pathway

- **Uncontaminated Glycerine Trioleate:**
 - Recycling/Reuse: If the material is unused or uncontaminated, consider recycling or reclamation options.[\[4\]](#) Consult the manufacturer for potential recycling programs.[\[4\]](#)
 - Non-Hazardous Waste Stream: If recycling is not feasible, and local regulations permit, uncontaminated **glycerine trioleate** may be disposed of as non-hazardous industrial waste. Always confirm this with your institution's Environmental Health and Safety (EH&S) office and local waste management authority.[\[4\]](#)[\[10\]](#)
- **Contaminated Glycerine Trioleate:**
 - Hazardous Waste: If the **glycerine trioleate** is mixed with hazardous chemicals, it must be disposed of as hazardous waste.
 - Containerization: Ensure the waste is in a properly labeled and sealed container as described in the storage section.
 - Professional Disposal: Arrange for pickup by your institution's EH&S department or a licensed chemical waste disposal contractor.[\[9\]](#) Do not discharge to sewer systems or dispose of in regular trash.[\[10\]](#)[\[11\]](#)

Step 3: Documentation and Record-Keeping

- Maintain accurate records of the waste generated, including its composition and volume. This documentation is often required for regulatory compliance.[\[7\]](#)

Quantitative Data Summary

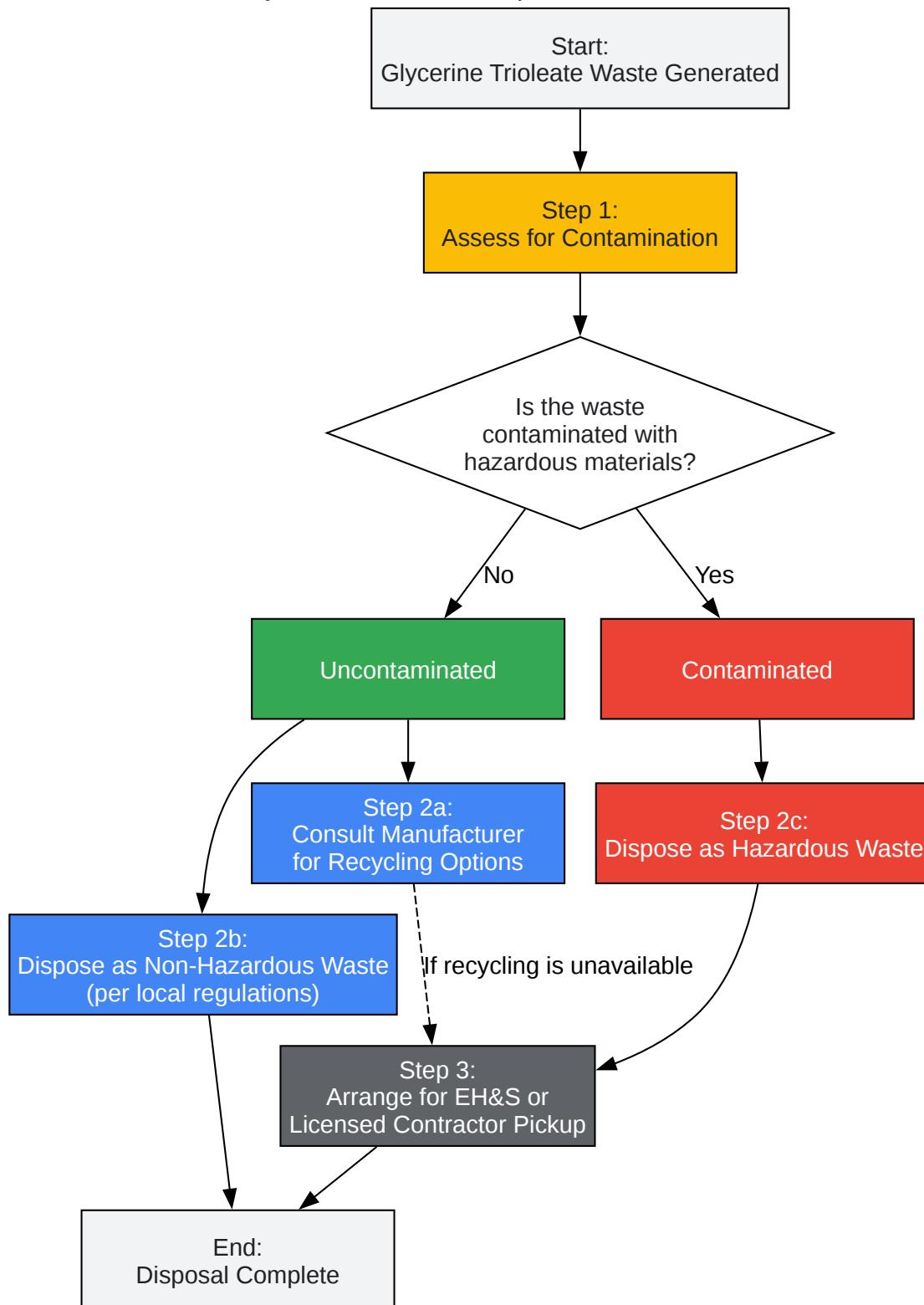
The following table summarizes key data for **glycerine trioleate**.

Property	Value	Source(s)
Chemical Formula	C57H104O6	[1]
CAS Number	122-32-7	[1]
Physical State	Liquid	[1] [3]
Appearance	Clear, colorless to yellowish liquid	[1] [3]
Odor	Odorless	[1]
Boiling Point	235 - 240 °C (455 - 464 °F) @ 18 mmHg	[1]
Specific Gravity	0.913 g/cm³	[1]
Chemical Stability	Stable under normal conditions	[3] [5]
Hazard Classification	Not classified as hazardous by OSHA (29 CFR 1910.1200) or GHS	[1] [2]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **glycerine trioleate** waste.

Glycerine Trioleate Disposal Workflow

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Caption: Decision workflow for **glycerine trioleate** disposal.

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